

Structural Analysis of Cefuroxime: An In-depth Technical Guide

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Compound of Interest

Compound Name:	Cefau
CAS No.:	90301-73-8
Cat. No.:	B1219806

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive structural analysis of Cefuroxime, a second-generation cephalosporin antibiotic. The document elucidates the compound's chemical properties, spectroscopic data, and mechanism of action. Detailed experimental methodologies for key analytical techniques are provided, and quantitative data are summarized in structured tables. A central focus is the visualization of the drug's mechanism of action through a detailed signaling pathway diagram, rendered using Graphviz. This guide is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and the study of antimicrobial agents. It is important to note that while extensive spectroscopic and chemical data are presented, detailed crystallographic data such as specific bond lengths and angles from X-ray diffraction studies were not publicly available at the time of this compilation.

Introduction

Cefuroxime is a semi-synthetic, broad-spectrum cephalosporin antibiotic.[1] It is widely used in the treatment of various bacterial infections, including respiratory tract infections, skin and soft tissue infections, and meningitis.[2] Cefuroxime is available for parenteral administration as Cefuroxime sodium and for oral administration as the prodrug Cefuroxime axetil.[3][4] The axetil ester enhances the drug's lipophilicity, allowing for better absorption from the gastrointestinal tract, after which it is hydrolyzed to the active Cefuroxime molecule.[4] This guide will focus on the structural and mechanistic aspects of the active Cefuroxime compound.

Chemical and Physical Properties

Cefuroxime is a complex organic molecule with a β -lactam ring fused to a dihydrothiazine ring, a characteristic feature of cephalosporins. The chemical structure and key properties are summarized below.

Property	Value	Reference
IUPAC Name	(6R,7R)-3-(carbamoyloxymethyl)-7-[[[(2Z)-2-(furan-2-yl)-2-methoxyiminoacetyl]amino]-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid	[5]
Molecular Formula	C ₁₆ H ₁₆ N ₄ O ₈ S	[5]
Molecular Weight	424.39 g/mol	[6]
CAS Number	55268-75-2	[6]
Appearance	White crystalline solid	[6]
Melting Point	218-225 °C	[5]
LogP	-0.16	[5]
Hydrogen Bond Donors	3	[5]
Hydrogen Bond Acceptors	10	[5]

Spectroscopic Analysis

Mass Spectrometry

Mass spectrometry is a critical tool for the identification and structural elucidation of Cefuroxime. Electrospray ionization (ESI) is a commonly employed technique.

Experimental Protocol: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

A typical LC-MS/MS method for the quantification of Cefuroxime in a biological matrix such as plasma involves the following steps:

- **Sample Preparation:** Protein precipitation is a common method for sample clean-up. To 100 μL of plasma, 200 μL of ice-cold methanol containing an internal standard (e.g., a deuterated analog of Cefuroxime) is added. The mixture is vortexed and then centrifuged to pellet the precipitated proteins. The supernatant is then transferred for analysis.
- **Chromatographic Separation:** A reversed-phase C18 column is typically used for separation. The mobile phase often consists of a gradient of an aqueous solution (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol).
- **Mass Spectrometric Detection:** A triple quadrupole mass spectrometer with an ESI source operating in positive ion mode is commonly used. The transitions of the precursor ion to product ions are monitored in Multiple Reaction Monitoring (MRM) mode for quantification.

Ion	m/z	Description
$[\text{M}+\text{H}]^+$	425.1	Protonated molecule
Fragment 1	207.1	Corresponds to the furyl-methoxyimino-acetyl side chain
Fragment 2	152.0	Further fragmentation of the side chain

Note: The exact m/z values may vary slightly depending on the instrument and experimental conditions.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR spectroscopy is used to confirm the structure of Cefuroxime by identifying the chemical environment of its protons.

Experimental Protocol: ^1H NMR Spectroscopy

- **Sample Preparation:** A small amount of Cefuroxime is dissolved in a suitable deuterated solvent, such as deuterium oxide (D_2O) or deuterated dimethyl sulfoxide (DMSO-d_6).
- **Data Acquisition:** The ^1H NMR spectrum is acquired on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- **Data Analysis:** The chemical shifts (δ), splitting patterns (multiplicity), and integration values of the signals are analyzed to assign them to the respective protons in the Cefuroxime molecule.

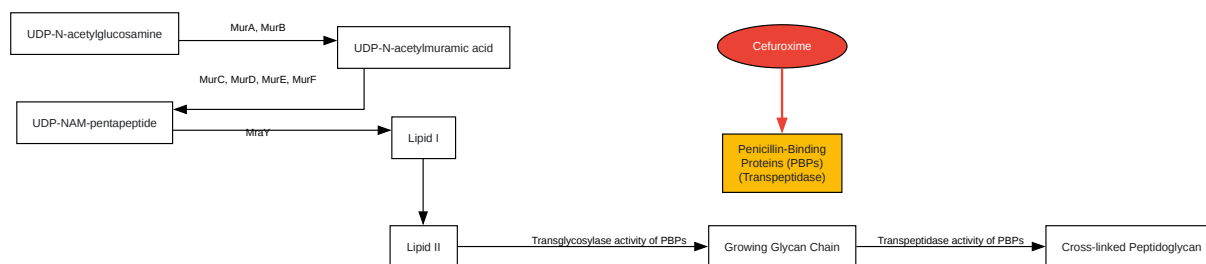
While a complete assignment of all peaks is beyond the scope of this guide, some characteristic chemical shifts for Cefuroxime have been reported. The spectrum of the prodrug, Cefuroxime axetil, shows distinct signals for the axetil group, which are absent in the active Cefuroxime spectrum.

Mechanism of Action

Cefuroxime exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.^[5]^[7] This process is crucial for maintaining the structural integrity of the bacterium, and its disruption leads to cell lysis and death. The primary target of Cefuroxime and other β -lactam antibiotics are the penicillin-binding proteins (PBPs).^[7]

Signaling Pathway: Bacterial Cell Wall Synthesis and Inhibition

The following diagram illustrates the key steps in the synthesis of the peptidoglycan layer of the bacterial cell wall and the point of inhibition by Cefuroxime.



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